

Essential Safety and Operational Guide for Handling CP-105696

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Compound of Interest

Compound Name: CP-105696

Cat. No.: B1669461

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Target Audience: Researchers, scientists, and professionals in drug development.

This document provides crucial safety protocols, operational procedures, and disposal plans for the handling of **CP-105696**, a potent and selective Leukotriene B4 (LTB4) receptor antagonist. The information is intended to be a primary resource for ensuring laboratory safety and proper chemical management.

Quantitative Data Summary

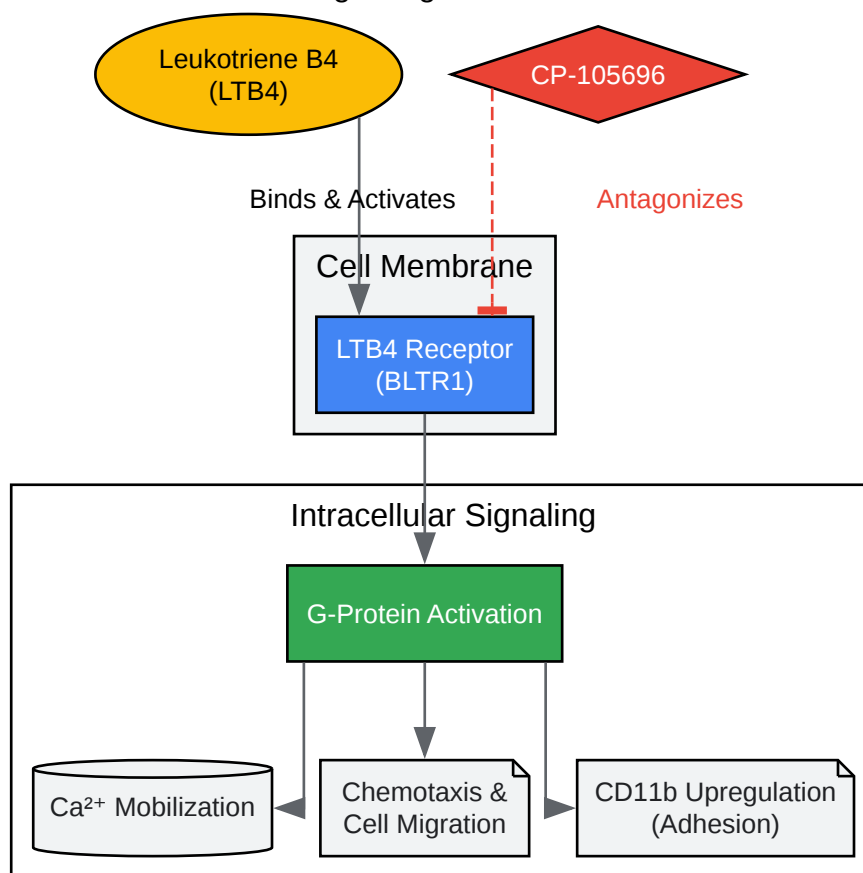
The following table summarizes key quantitative data for **CP-105696**, facilitating easy reference and comparison.

Property	Value
Molecular Formula	C ₂₈ H ₂₈ O ₄ [1]
Molecular Weight	428.52 g/mol [1]
Appearance	Solid powder
IC ₅₀ (LTB ₄ Receptor Binding)	8.42 ± 0.26 nM (on human neutrophils)[1][2]
IC ₅₀ (LTB ₄ -mediated Chemotaxis)	5.0 ± 2.0 nM (in human neutrophils)[1][2]
IC ₅₀ (LTB ₄ -mediated Ca ²⁺ Mobilization)	940 ± 70 nM (in human monocytes)[1][2]
Storage (Powder)	-20°C for 3 years; 4°C for 2 years[1]
Storage (in Solvent)	-80°C for 6 months; -20°C for 1 month[1][2]
Solubility (in DMSO)	≥ 2.5 mg/mL (5.83 mM)[1][2]

Signaling Pathway and Mechanism of Action

CP-105696 functions as a potent and selective antagonist of the Leukotriene B₄ (LTB₄) receptor, primarily the high-affinity receptor BLT₁. [2][3] LTB₄ is a powerful lipid mediator involved in inflammatory responses. It binds to BLT₁ on the surface of immune cells like neutrophils and monocytes, triggering a G-protein coupled signaling cascade. This activation leads to downstream effects including intracellular calcium mobilization, chemotaxis (cell migration), and the upregulation of adhesion molecules such as CD11b. [2][3][4] **CP-105696** acts as a noncompetitive antagonist at the high-affinity LTB₄ receptor, effectively blocking these pro-inflammatory cellular responses. [2]

Leukotriene B4 Signaling and CP-105696 Inhibition



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Caption: Mechanism of LTB4 signaling and its inhibition by **CP-105696**.

Operational Plan: Handling and Personal Protective Equipment (PPE)

As a potent bioactive compound, **CP-105696** requires careful handling to minimize exposure. The following step-by-step workflow should be followed.

Pre-Handling Preparation

- Engineering Controls: All work with solid **CP-105696** and concentrated solutions should be conducted in a certified chemical fume hood to prevent inhalation of dust or aerosols.
- Personal Protective Equipment (PPE): Before entering the handling area, don the following:

- Eye Protection: Chemical safety goggles.
- Hand Protection: Nitrile gloves (double-gloving is recommended).
- Body Protection: A fully fastened laboratory coat.
- Emergency Equipment: Ensure an eyewash station and safety shower are accessible.

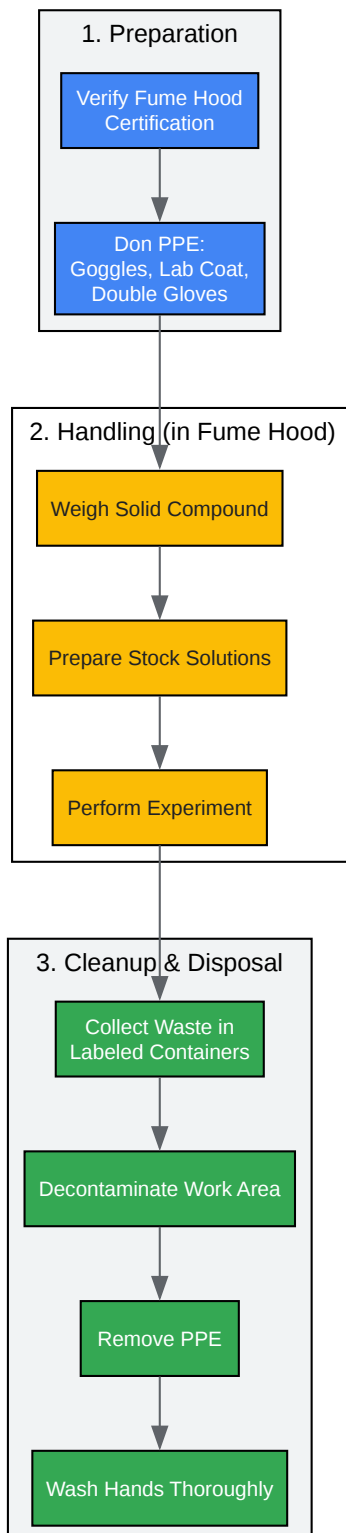
Handling and Experimental Use

- Weighing: Use a microbalance within the fume hood. Handle the powder gently to avoid creating dust.
- Solution Preparation: When preparing solutions (e.g., in DMSO), add the solvent slowly to the powdered compound. Cap vials securely before vortexing or sonicating.
- Spill Management: In case of a small spill, decontaminate the area with a suitable laboratory disinfectant. For larger spills, evacuate the area and follow institutional emergency procedures.

Post-Handling and Cleanup

- Decontamination: Wipe down all surfaces in the fume hood that may have come into contact with the compound.
- PPE Removal: Remove gloves and lab coat before leaving the work area.
- Hygiene: Wash hands thoroughly with soap and water after handling is complete.

Operational Workflow for Handling CP-105696



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Caption: Recommended workflow for the safe handling of **CP-105696**.

Disposal Plan

Proper disposal of **CP-105696** and associated materials is critical to prevent environmental contamination and ensure safety.

- **Solid Waste:** All disposable materials that have come into contact with **CP-105696** (e.g., gloves, weighing papers, pipette tips) should be collected in a dedicated, sealed, and clearly labeled hazardous waste container.
- **Liquid Waste:** Unused or waste solutions containing **CP-105696** must be collected in a sealed, properly labeled hazardous liquid waste container. Do not dispose of down the drain.
- **Regulatory Compliance:** All waste must be disposed of through your institution's environmental health and safety program in accordance with local, state, and federal regulations.

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